

Solubility and Physical Properties of Bromofluoromethane

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

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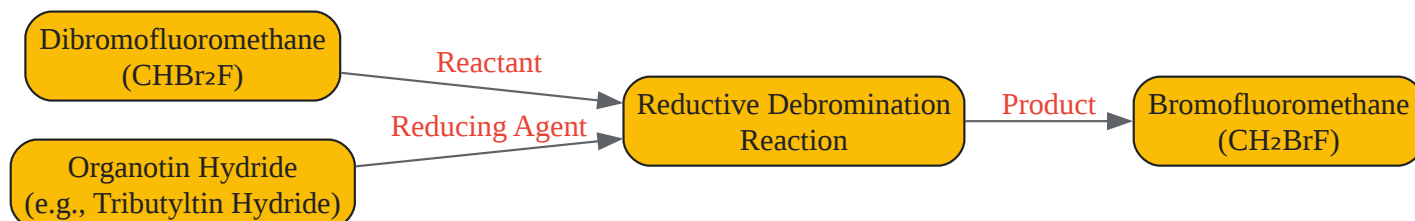
The following table consolidates the key physical and solubility data for **Bromofluoromethane** (CH₂BrF):

Property	Value
Molecular Formula	CH ₂ BrF [1]
Molar Mass	112.93 g/mol [1]
Physical State (at std. cond.)	Gas [1]
Boiling Point	19 °C (66 °F; 292 K) [1]
Solubility in Alcohol	Soluble [1]
Solubility in Chloroform	Very soluble [1]
Standard Molar Entropy (S° _{gas})	276.3 J/(mol·K) [1]
Heat Capacity (c _p)	49.2 J/(mol·K) [1]

Synthesis of Bromofluoromethane

While several methods exist for preparing **bromofluoromethane**, the most effective one involves the **reductive debromination of dibromofluoromethane** [1]. This method provides the highest yield.

The synthesis workflow involves a specific chemical reaction, which can be visualized as follows:



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*Synthesis pathway for **Bromofluoromethane***

The detailed methodology, based on a patented process, is as follows [2]:

- **Objective:** To prepare **Bromofluoromethane** from **Dibromofluoromethane**.
- **Principle:** The reaction is a **reductive debromination**, where two bromine atoms in the precursor are replaced by hydrogen atoms.
- **Reagents:**
 - **Dibromofluoromethane** (precursor) [2].
 - Tributyltin hydride, $(C_4H_9)_3SnH$, as the organotin hydride reducing agent [2].
- **Procedure:**
 - The reagents are combined under controlled conditions.
 - The organotin hydride facilitates the removal of bromine, effectively reducing the dibromo compound to the monobromo product.
- **Note on Other Methods:** Other less effective preparation methods include using salts of fluoroacetic acid in a Hunsdiecker-type reaction, or halogen exchange reactions [1].

Important Handling and Regulatory Notes

Bromofluoromethane is not just a laboratory reagent but is also used in the manufacture of pharmaceuticals and other chemicals [1]. Please be aware of the following:

- **Ozone Depletion Potential:** Its use is regulated due to its Ozone Depletion Potential of **0.73** [1]. Its precursor, **Dibromofluoromethane**, is a Class I Ozone-Depleting Substance with an ODP of 1.0 [2].

- **Specialized Use:** An isotopomer of **bromofluoromethane** that contains the fluorine-18 radioisotope ($\text{CH}_2\text{Br}^{18}\text{F}$) is used in radiochemistry, likely for positron emission tomography (PET) imaging [1].

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References

1. Bromofluoromethane [en.wikipedia.org]
2. Dibromofluoromethane [en.wikipedia.org]

To cite this document: Smolecule. [Solubility and Physical Properties of Bromofluoromethane].

Smolecule, [2026]. [Online PDF]. Available at:

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